

An In-depth Technical Guide to the Safety Data of (Rac)-Bepotastine-d6

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Compound of Interest

Compound Name: (Rac)-Bepotastine-d6

Cat. No.: B15144215

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This guide provides a comprehensive overview of the safety data for **(Rac)-Bepotastine-d6**, a deuterated analog of Bepotastine. The information is intended for researchers, scientists, and professionals in the field of drug development. While a specific Safety Data Sheet (SDS) for **(Rac)-Bepotastine-d6** is not readily available, this document synthesizes data from various sources, including supplier information for the deuterated compound and the SDS for the non-deuterated parent compound, Bepotastine besilate. The toxicological and safety handling information for Bepotastine besilate is considered highly relevant to its deuterated form.

Chemical and Physical Properties

(Rac)-Bepotastine-d6 is primarily used as an internal standard in analytical and pharmacokinetic research to enable precise quantification of Bepotastine in biological samples. Key identifying information and physical properties are summarized below.

Property	Value	Source(s)
IUPAC Name	4-((4-chlorophenyl)(pyridin-2-yl)methoxy)piperidin-1-yl)butanoic-2,2,3,3,4,4-d6 acid	
Synonyms	Bepotastine-d6, rac-Bepotastine-d6	
Molecular Formula	C ₂₁ H ₁₉ D ₆ ClN ₂ O ₃	
Molecular Weight	394.93 g/mol	
CAS Number	2469626-70-6 (for Bepotastine-d6), 2469626-71-7 (for Bepotastine-d6 besylate)	
Purity	≥99% deuterated forms (d ₁ -d ₆)	
Solubility	DMSO: Slightly soluble (warmed), Methanol: Slightly soluble	
Appearance	Not specified, likely a solid	
Melting/Boiling Point	Undetermined	
Flash Point	Not applicable	
Decomposition Temp.	Not determined	
pH-value	Not applicable	

Note: Some physical properties, such as melting and boiling points, have not been determined for **(Rac)-Bepotastine-d6**. The data for the non-deuterated form is also not consistently available across SDSs.

Toxicological Information

The toxicological data presented here is for the parent compound, Bepotastine besilate. It is presumed that the deuterated form exhibits a similar toxicological profile.

Hazard Identification	GHS Classification
Health Hazard	GHS08: Health hazard.
Reproductive Toxicity	Category 2: H361 - Suspected of damaging fertility or the unborn child.
Skin Irritation	H315: Causes skin irritation.
Eye Irritation	H319: Causes serious eye irritation.
Respiratory Irritation	H335: May cause respiratory irritation.

Toxicity Data (Bepotastine Besilate)

Acute Toxicity (Oral TDLo, Rat)	8,400 mg/kg / 4 weeks (intermittent).
Primary Irritant Effect (Skin)	No irritant effect reported in one source, causes skin irritation in another.
Primary Irritant Effect (Eye)	No irritating effect reported in one source, causes serious eye irritation in another.
Sensitization	No sensitizing effects known.

Note: TDLo (Lowest Published Toxic Dose) indicates the lowest dose of a substance reported to have produced any toxic effect in a particular animal species.

Experimental Protocols: Safety and Handling

Detailed experimental protocols for the synthesis or specific use of **(Rac)-Bepotastine-d6** are proprietary. However, the safety data sheets for Bepotastine besilate provide essential protocols for safe handling and emergency procedures.

3.1 Personal Protective Equipment (PPE)

- Eye/Face Protection: Safety glasses with side shields are recommended.
- Skin Protection: Wear suitable protective clothing and gloves. The glove material should be impermeable and resistant to the product.

- **Respiratory Protection:** Not generally required under normal use with adequate ventilation. Use a positive pressure air-supplied respirator in situations with a potential for uncontrolled release.

3.2 Handling and Storage

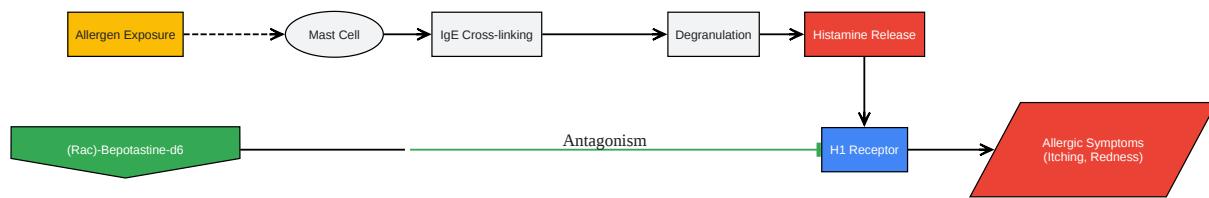
- **Handling:** Avoid contact with skin and eyes. Do not breathe dust, fume, gas, mist, vapors, or spray. Wash hands thoroughly after handling.
- **Storage:** Store in a tightly-closed container in a cool, dry, and well-ventilated area. Recommended storage temperatures are between 15 and 25°C (59 and 77°F) or at +4°C for long-term storage. For stock solutions, storage at -20°C for up to one month or -80°C for up to six months is recommended.

3.3 First Aid Measures

- **After Inhalation:** Move the person to fresh air. If not breathing, give artificial respiration. Consult a doctor in case of complaints.
- **After Skin Contact:** Wash with plenty of soap and water. If skin irritation occurs, get medical advice.
- **After Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
- **After Swallowing:** Rinse mouth thoroughly with water. Do not induce vomiting without medical advice. Get medical attention if symptoms persist.

Mechanism of Action and Signaling Pathway

Bepotastine is a selective second-generation histamine H1 receptor antagonist. It works by blocking the action of histamine, a substance in the body that causes allergic symptoms. Bepotastine has been shown to be effective in treating allergic rhinitis, allergic conjunctivitis, and urticaria/pruritus.

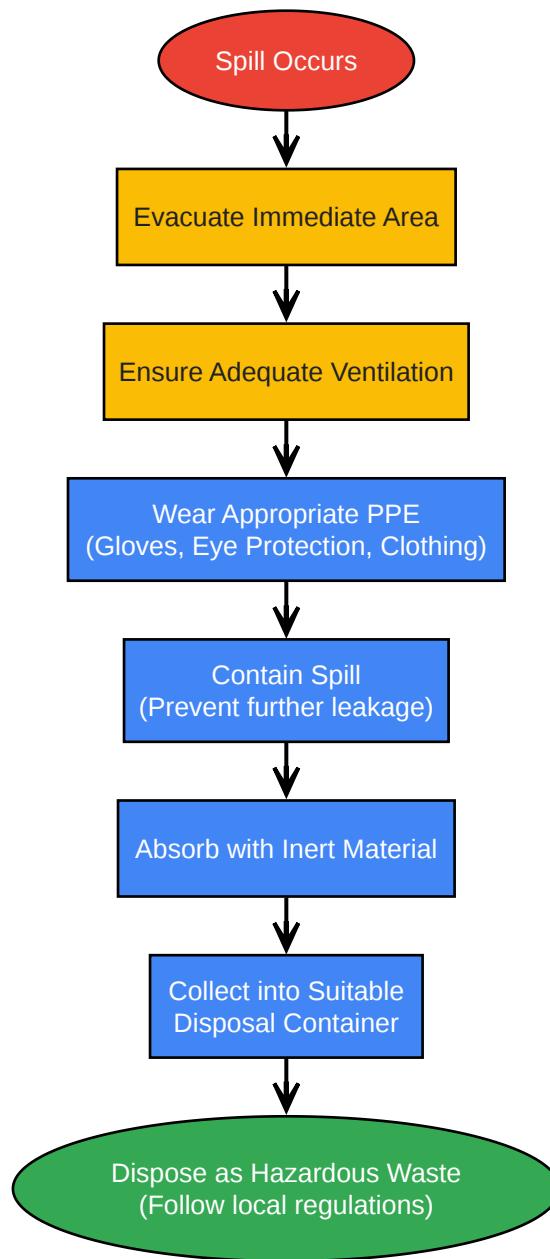


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Caption: Bepotastine's mechanism as a histamine H1 receptor antagonist.

Experimental Workflow: Spill Cleanup Protocol

The following diagram illustrates a logical workflow for handling a spill of **(Rac)-Bepotastine-d6**, based on standard laboratory safety protocols outlined in related SDS documents.



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Caption: Workflow for the safe cleanup of a **(Rac)-Bepotastine-d6** spill.

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